

Glyceryl 1-monooctanoate HMDB0254850

human metabolome database

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Compound Focus: Glyceryl 1-monooctanoate

CAS No.: 502-54-5

Cat. No.: S536006

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Core Chemical Data

This table consolidates the fundamental identifying information for the compound referenced by HMDB ID HMDB0254850.

Property	Description
Common Name	2,3-Dihydroxypropyl octanoate; rac-1-monooctanoylglycerol [1]
HMDB ID	HMDB0254850 [1]
Status	Detected but not Quantified in human blood [1]
Chemical Formula	C ₁₁ H ₂₂ O ₄ [1] [2]
Average Molecular Weight	218.29 g/mol [1] [2]
IUPAC Name	2,3-dihydroxypropyl octanoate [1]

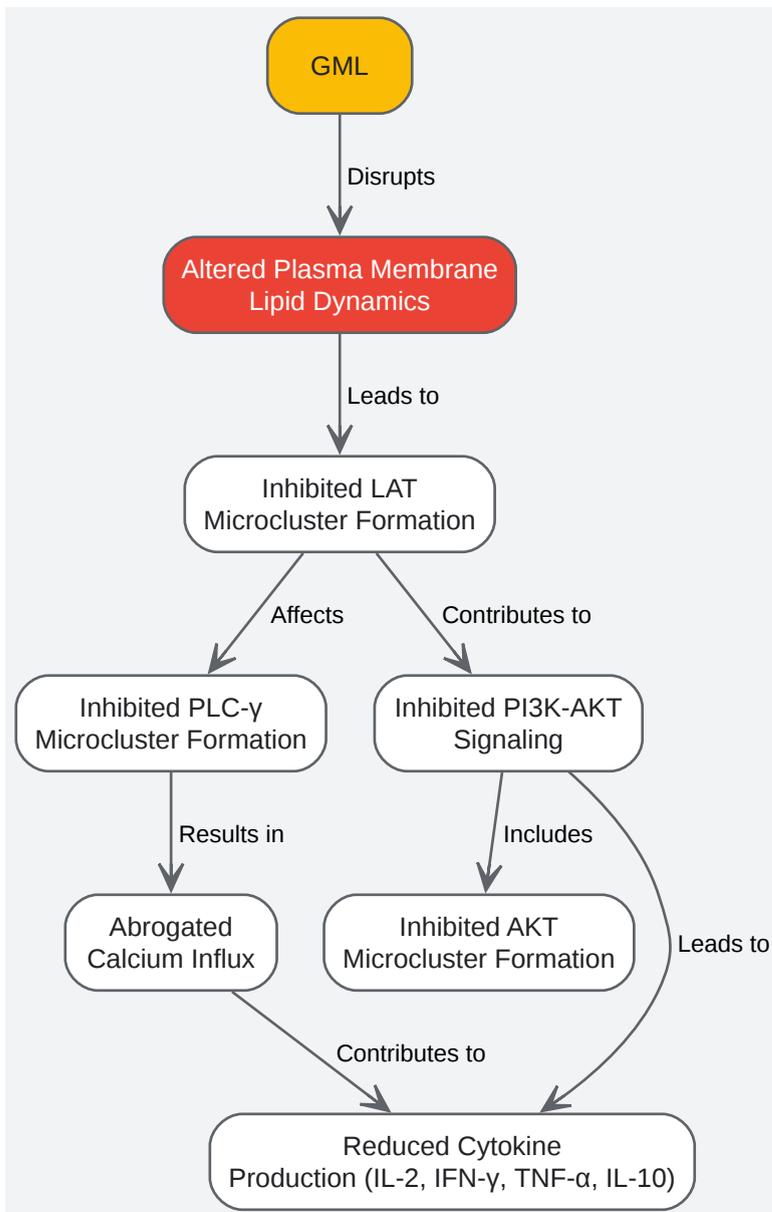
Property	Description
SMILES	<chem>CCCCCCCC(=O)OCC(O)CO</chem> [1]
InChI Key	GHBFNMLVSPCDGN-UHFFFAOYSA-N [1]
Description	An ester derived from glycerol and octanoic acid; belongs to the class of 1-monoacylglycerols. It is part of the human exposome (found in individuals exposed to it) [1] [2].

Known Biological Activities & Research Context

While direct mechanistic studies on **glyceryl 1-monooctanoate** were not located, research on structurally related medium-chain monoglycerides provides context for its potential biological roles.

- **Antimicrobial Properties:** Glyceryl monolaurate (GML), a medium-chain monoglyceride with a C12 chain, is a well-studied antimicrobial agent. It can disrupt bacterial cell membranes and inhibit the growth of various gram-positive bacteria [3].
- **Immunomodulatory Potential:** GML has been shown to exert immunomodulatory effects on human T-cells. It disrupts lipid dynamics in the T-cell plasma membrane, which inhibits the formation of key signaling microclusters (LAT, PLC- γ , AKT). This leads to a targeted defect in the PI3K-AKT signaling axis and calcium influx, ultimately reducing T-cell receptor-induced cytokine production [4].
- **Metabolic and Health Effects:** GML is reported to have several health efficacies in research models, including preventing high-fat diet-induced obesity, alleviating colitis, and modulating gut microbiota [3].

The following diagram illustrates this immunomodulatory mechanism based on research into glycerol monolaurate, which may provide a model for investigating related compounds.



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Figure 1: Proposed immunomodulatory mechanism of medium-chain monoglycerides like GML on T-cell signaling, based on experimental research [4].

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References

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3. Synthesis, in vivo fate, food quality benefits and health ... [sciencedirect.com]
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To cite this document: Smolecule. [Glycerol 1-monooctanoate HMDB0254850 human metabolome database]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b536006#glycerol-1-monooctanoate-hmdb0254850-human-metabolome-database>]

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